

Discovery and Initial Characterization of MGV354: A Technical Whitepaper

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Compound of Interest

Compound Name: (Rac)-MGV354

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Abstract

MGV354 is a novel, potent, and selective activator of soluble guanylate cyclase (sGC), an enzyme pivotal in the nitric oxide (NO) signaling pathway. Developed as a potential topical treatment for glaucoma, MGV354 aimed to lower intraocular pressure (IOP) by enhancing the effects of the NO/sGC/cGMP pathway in the trabecular meshwork, particularly under conditions of oxidative stress. Preclinical studies in animal models demonstrated significant IOP reduction. However, these promising results did not translate into statistically significant efficacy in human clinical trials. This technical guide provides a comprehensive overview of the discovery, initial characterization, and preclinical evaluation of MGV354, presenting key data, experimental protocols, and the underlying signaling pathways.

Introduction: The Rationale for sGC Activation in Glaucoma

Glaucoma, a leading cause of irreversible blindness, is often associated with elevated intraocular pressure (IOP) due to increased resistance to aqueous humor outflow through the

trabecular meshwork. The nitric oxide/soluble guanylate cyclase/cyclic guanosine monophosphate (NO/sGC/cGMP) signaling pathway is a key regulator of IOP.[1] Endogenous NO activates sGC, leading to the production of cGMP, which in turn mediates relaxation of the trabecular meshwork and increases aqueous humor outflow, thereby lowering IOP.

In glaucomatous eyes, oxidative stress can lead to the oxidation of the heme cofactor of sGC, rendering it insensitive to NO. sGC activators are a class of compounds that can stimulate this oxidized, heme-free form of the enzyme, making them a promising therapeutic strategy to restore normal signaling in pathological conditions. MGV354 was developed as a selective sGC activator for topical ocular administration to address this unmet need.

Discovery and Chemical Properties of MGV354

MGV354 was identified through a dedicated discovery program aimed at developing potent sGC activators for topical delivery to the eye. The chemical name for MGV354 is (S)-1-(6-(3-((4-(1-(Cyclopropanecarbonyl)piperidin-4-yl)-2-methylphenyl)amino)-2,3-dihydro-1H-inden-4-yl)pyridin-2-yl)-5-methyl-1H-pyrazole-4-carboxylic Acid.[2]

Initial research focused on a class of pyrazolopyridine compounds. While the prompt referred to a "racemate," the developed compound, MGV354, is the (S)-enantiomer, suggesting that during the drug discovery process, the racemate was likely synthesized and resolved, with the (S)-enantiomer being identified as the more potent and selected for further development.

Chemical Structure of MGV354:

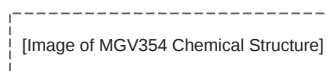


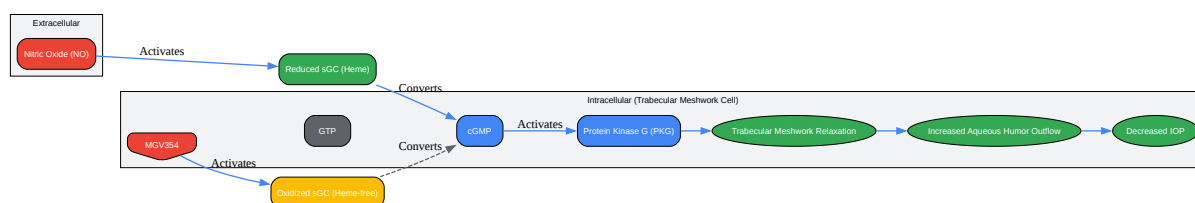
Figure 1: Chemical Structure of MGV354
[(S)-1-(6-(3-((4-(1-(Cyclopropanecarbonyl)piperidin-4-yl)-2-methylphenyl)amino)-2,3-dihydro-1H-inden-4-yl)pyridin-2-yl)-5-methyl-1H-pyrazole-4-carboxylic Acid]

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A simplified placeholder for the chemical structure of MGV354.

Mechanism of Action: Activation of the sGC-cGMP Pathway

MGV354 functions as a selective activator of soluble guanylate cyclase. Its primary mechanism involves stimulating cGMP production, particularly in the oxidized, NO-insensitive state of the enzyme.



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Figure 2: MGV354 Signaling Pathway in Trabecular Meshwork Cells.

Preclinical Characterization: In Vitro and In Vivo Studies

In Vitro Characterization

sGC Binding Affinity and cGMP Production:

The initial characterization of MGV354 involved assessing its binding to human sGC and its ability to stimulate cGMP production in human trabecular meshwork (hTM) cells. MGV354 demonstrated a preferential binding to the oxidized form of sGC and a significant increase in cGMP production under oxidizing conditions.[1][3]

Parameter	Condition	Value	Reference
sGC Binding			
Bmax (oxidized sGC)	Oxidizing (ODQ)	4340 ($\pm$ 210 SEM)	[3]
Bmax (reduced sGC)	Reducing (TCEP)	630 ($\pm$ 26 SEM)	[3]
Fold Increase in Bmax (Oxidized vs. Reduced)	~7-fold	[1][3]	
cGMP Production in hTM cells			
Fold Increase (vs. reduced condition)	Oxidizing (ODQ)	8- to 10-fold	[1]

Table 1: In Vitro Activity of MGV354

In Vivo Efficacy in Animal Models

Topical ocular administration of MGV354 resulted in a significant, dose-dependent reduction in IOP in both rabbit and cynomolgus monkey models of glaucoma.[1][3]

Animal Model	Dose	IOP Reduction (vs. Vehicle)	Duration of Action	Reference
Pigmented Rabbits	Single dose	20% to 40%	Up to 6 hours	[1]
Cynomolgus Monkeys (Glaucoma Model)	Single dose	20% to 40%	Up to 24 hours	[1]
Cynomolgus Monkeys (Glaucoma Model)	Once-daily dosing	Sustained reduction	Up to 7 days	[1]

Table 2: In Vivo Efficacy of Topical MGV354 in Animal Models

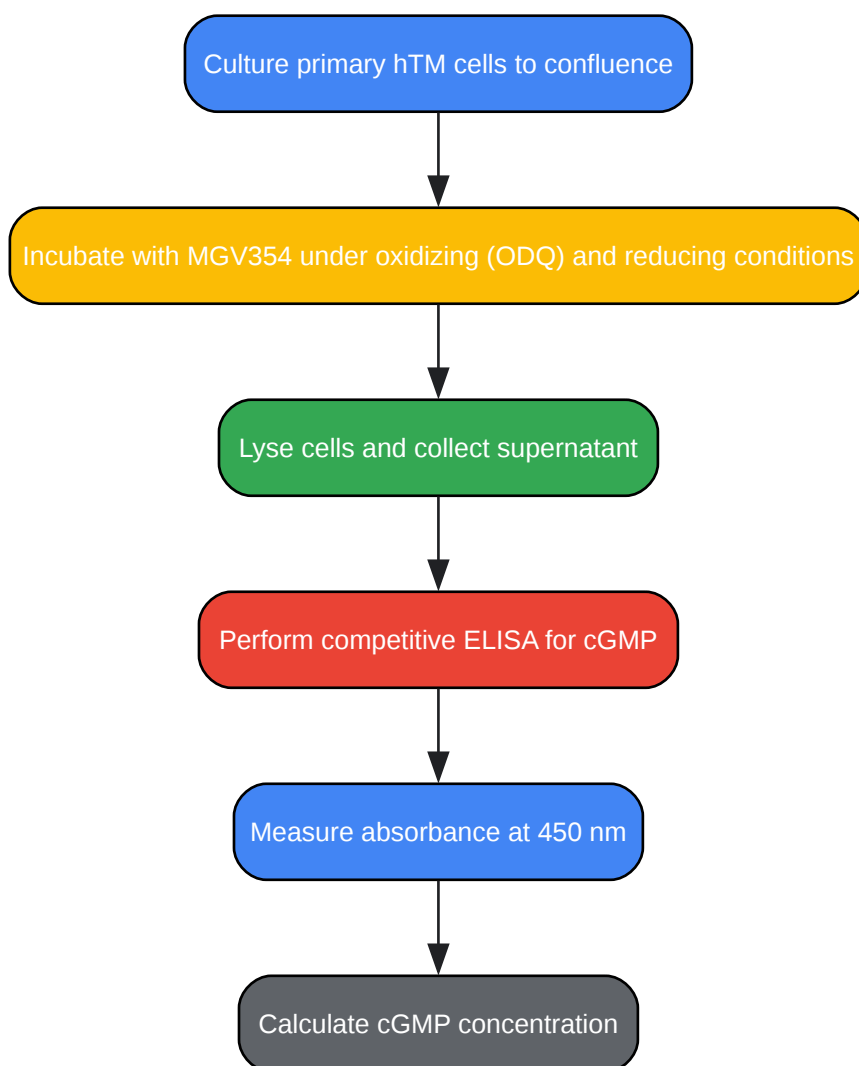
The IOP-lowering effect of once-daily MGV354 in the monkey model was observed to be greater in magnitude compared to Travatan (travoprost).[1] The primary adverse effect noted in these preclinical studies was mild to moderate ocular hyperemia.

Clinical Development and Outcomes

Despite the robust preclinical data, MGV354 did not demonstrate a statistically significant reduction in IOP compared to placebo in a Phase I/II clinical trial in patients with ocular hypertension or open-angle glaucoma.[4][5] Further investigation into the metabolism of MGV354 in humans, rabbits, and monkeys revealed qualitatively similar in vitro hepatic metabolism across species, with no significant interspecies differences in ocular metabolism that could account for the lack of clinical efficacy.[6] Twenty-six metabolites, formed through oxidative and conjugative pathways, were identified.[6]

Experimental Protocols

cGMP Measurement in Human Trabecular Meshwork (hTM) Cells

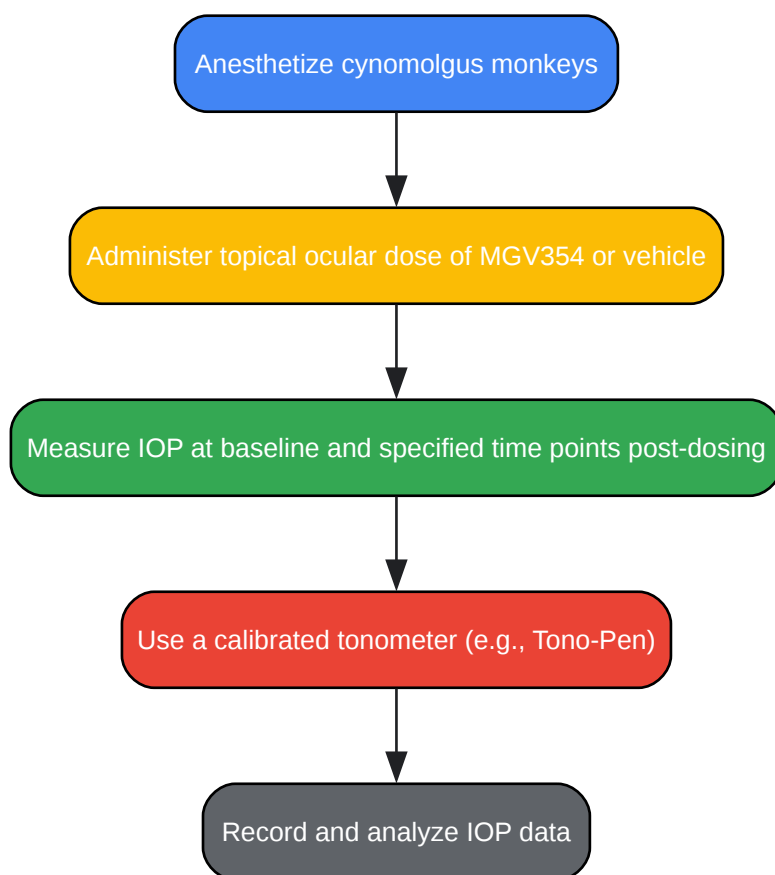


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Figure 3: Workflow for cGMP Measurement in hTM Cells.

A detailed protocol for measuring cGMP in solid tissues using a competitive ELISA can be found in the JoVE article by Piknova et al.[7][8] The general steps involve cell culture, treatment with the test compound, cell lysis, and quantification of cGMP using a commercially available ELISA kit. The assay is based on the competition between cGMP in the sample and a fixed amount of labeled cGMP for a limited number of binding sites on a cGMP-specific antibody.

IOP Measurement in Cynomolgus Monkeys



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Figure 4: Workflow for IOP Measurement in Cynomolgus Monkeys.

IOP in cynomolgus monkeys is typically measured using a handheld applanation tonometer, such as the Tono-Pen, under anesthesia.[9][10] Baseline IOP is measured before administration of the test article. Following a single topical ocular dose, IOP is measured at various time points to determine the onset and duration of action. For multiple-day studies, IOP is measured at consistent times each day. Anesthetics can influence IOP, so their choice and consistent use are critical for accurate and reproducible measurements.[11][12]

Conclusion

MGV354 is a well-characterized sGC activator that showed significant promise in preclinical models of glaucoma. Its discovery and initial characterization provided valuable insights into the therapeutic potential of targeting the NO/sGC/cGMP pathway in the eye. While MGV354 ultimately did not succeed in clinical trials, the extensive preclinical data and the understanding of its mechanism of action contribute to the broader knowledge base for the development of

future IOP-lowering therapies. The discrepancy between preclinical efficacy and clinical outcomes highlights the challenges in translating findings from animal models to human patients in ophthalmology drug development.

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References

- 1. A Novel Selective Soluble Guanylate Cyclase Activator, MGV354, Lowers Intraocular Pressure in Preclinical Models, Following Topical Ocular Dosing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. iovs.arvojournals.org [iovs.arvojournals.org]
- 4. researchgate.net [researchgate.net]
- 5. A Randomized, Controlled Phase I/II Study to Evaluate the Safety and Efficacy of MGV354 for Ocular Hypertension or Glaucoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Understanding metabolism related differences in ocular efficacy of MGV354 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Measurement of Cyclic Guanosine Monophosphate (cGMP) in Solid Tissues using Competitive Enzyme-Linked Immunosorbent Assay (ELISA) [jove.com]
- 8. Measurement of Cyclic Guanosine Monophosphate (cGMP) in Solid Tissues using Competitive Enzyme-Linked Immunosorbent Assay (ELISA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Intraocular pressure measurement in cynomolgus monkeys. Tono-Pen versus manometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. iovs.arvojournals.org [iovs.arvojournals.org]
- 11. A comparative study on intraocular pressure under various anesthetics in cynomolgus monkeys (Macaca fascicularis) - PMC [pmc.ncbi.nlm.nih.gov]
- 12. d-nb.info [d-nb.info]

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